

# Technical Guide: Physical Properties of [2-(4-Methylpiperazin-1-yl)phenyl]methanol

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## Compound of Interest

Compound Name: [2-(4-Methylpiperazin-1-yl)phenyl]methanol

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## Introduction

[2-(4-Methylpiperazin-1-yl)phenyl]methanol, with the CAS Number 123987-12-2, is a chemical compound of interest in pharmaceutical research and development. An understanding of its physical properties is fundamental for its application in synthesis, formulation, and as a potential scaffold in drug design. This technical guide provides a summary of the available physical data for this compound and outlines standardized experimental protocols for their determination.

## Core Physical Properties

A compilation of the core physical and chemical properties of [2-(4-Methylpiperazin-1-yl)phenyl]methanol is presented below.

Property	Value	Source
CAS Number	123987-12-2	[1]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O	[1]
Molecular Weight	206.29 g/mol	
Melting Point	61.00°C - 73.00°C	[2]
Boiling Point (Predicted)	350.3 ± 42.0 °C	[2]
Density (Predicted)	1.105 ± 0.06 g/cm <sup>3</sup>	[2]
Solubility	Moderately soluble in polar solvents.	[3]

## Experimental Protocols

Detailed methodologies for the determination of key physical properties are crucial for reproducible research. The following are generalized experimental protocols applicable to organic compounds like **[2-(4-Methylpiperazin-1-yl)phenyl]methanol**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.

- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask. The flask is connected to a condenser.
- **Heating:** The liquid is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This constant temperature is the boiling point of the liquid at the given atmospheric pressure.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

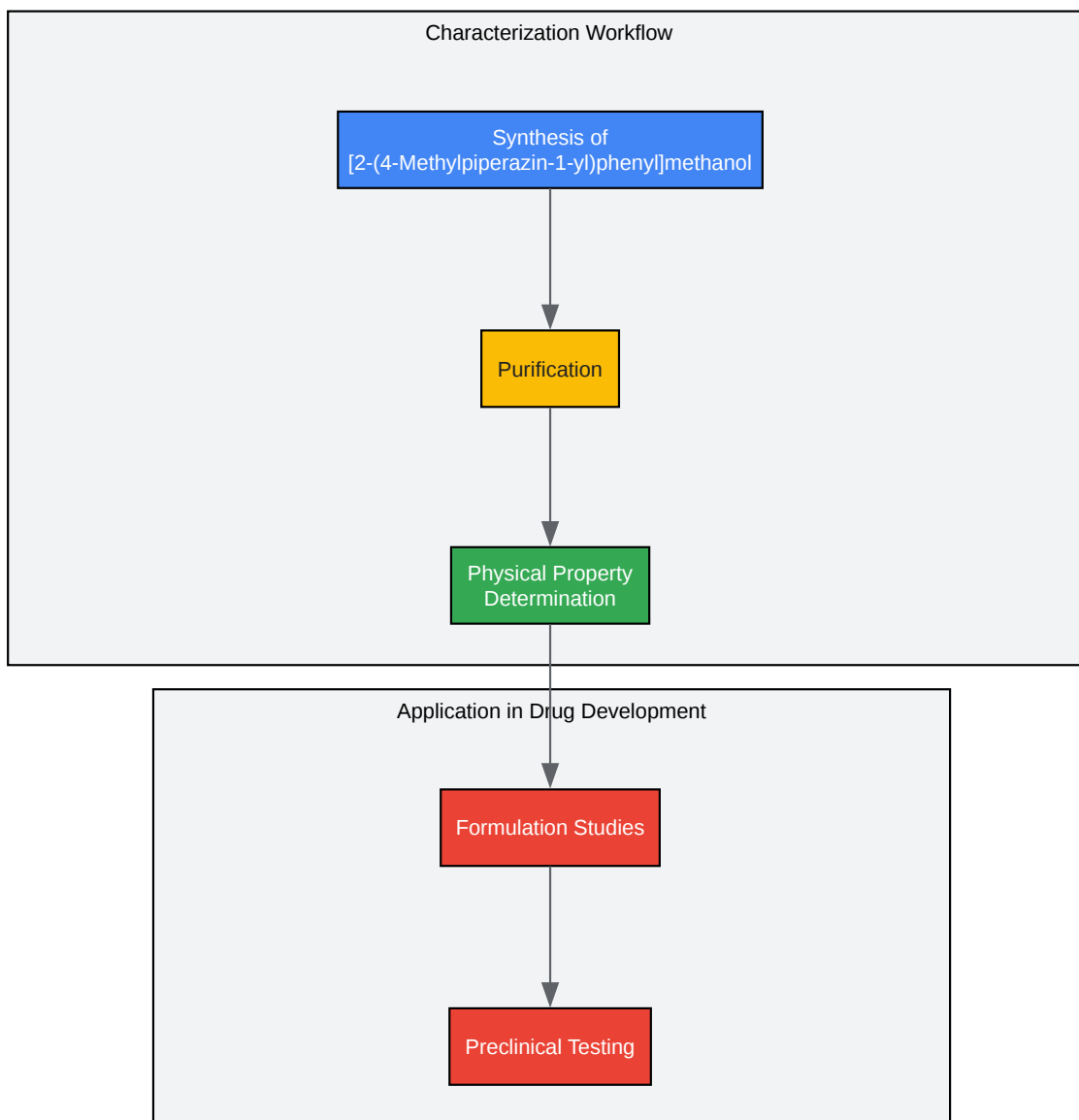
Methodology: Shake-Flask Method

- **Preparation of Saturated Solution:** An excess amount of the solid compound is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Sample Analysis:** The saturated solution is filtered to remove any undissolved solid. A known volume of the filtrate is then analyzed using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC) to determine the concentration of the dissolved compound.

- Calculation: The solubility is then calculated and expressed in terms of mass per unit volume (e.g., g/L) or moles per unit volume (mol/L).

## Logical Relationships and Workflows

The determination and application of physical properties follow a logical workflow in research and development.



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Caption: Workflow from synthesis to application.

The diagram above illustrates the logical progression from the synthesis and purification of **[2-(4-Methylpiperazin-1-yl)phenyl]methanol** to the determination of its physical properties.

These properties are then critical inputs for subsequent stages of drug development, such as formulation studies and preclinical testing.

Disclaimer: The boiling point and density data presented in this guide are predicted values and should be confirmed through experimental verification. The solubility information is qualitative, and quantitative measurements in various solvents are recommended for specific applications. The provided experimental protocols are general and may require optimization based on the specific equipment and conditions used.

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## References

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of [2-(4-Methylpiperazin-1-yl)phenyl]methanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b039814#2-4-methylpiperazin-1-yl-phenyl-methanol-physical-properties\]](https://www.benchchem.com/product/b039814#2-4-methylpiperazin-1-yl-phenyl-methanol-physical-properties)

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